

# Technical Guide: Physicochemical and Synthetic Insights into Benzyl-Substituted Cyclobutanol Derivatives

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## Compound of Interest

Compound Name: 3-Benzylcyclobutanol

Cat. No.: B1377034

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the chemical identity and properties of benzyl-substituted cyclobutanol derivatives. Initial inquiries for "**3-Benzylcyclobutanol**" did not yield a discrete CAS number or specific molecular weight from publicly available chemical databases. The compound that is consistently and commercially identified is 3-(Benzyloxy)cyclobutanol. This document focuses on the available data for this related and structurally similar compound, while clarifying the distinction.

## Physicochemical Data

Quantitative data for 3-(Benzyloxy)cyclobutanol is summarized in the table below. No specific data was found for **3-Benzylcyclobutanol**.

Property	Value	Source
Compound Name	3-(Benzyloxy)cyclobutanol	N/A
CAS Number	100058-61-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	178.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Structural Distinction

The key structural difference between the requested "**3-Benzylcyclobutanol**" and the identified "3-(Benzyloxy)cyclobutanol" lies in the linkage of the benzyl group to the cyclobutane ring. In 3-(Benzyloxy)cyclobutanol, an oxygen atom bridges the benzyl group and the cyclobutane ring, forming a benzyl ether. In the theoretical **3-Benzylcyclobutanol**, the benzyl group is directly bonded to a carbon atom of the cyclobutane ring. This structural variance is visualized below.

Caption: Structural difference between **3-Benzylcyclobutanol** and 3-(Benzyloxy)cyclobutanol.

## Experimental Protocols

While no experimental protocols for the synthesis or use of **3-Benzylcyclobutanol** were identified, a synthetic route for 3-(Benzyloxy)cyclobutanol has been described.

### Synthesis of 3-(Benzyloxy)cyclobutanol from 3-(Benzyloxy)cyclobutanone

A common method for the synthesis of 3-(Benzyloxy)cyclobutanol involves the reduction of the corresponding ketone, 3-(Benzyloxy)cyclobutanone.<sup>[2]</sup>

- Reaction Workflow

Caption: Workflow for the synthesis of 3-(Benzyloxy)cyclobutanol.

- Methodology
  - 3-(Benzyloxy)cyclobutanone is dissolved in a mixture of tetrahydrofuran and methanol.<sup>[2]</sup>
  - The solution is cooled to 0 °C.<sup>[2]</sup>
  - Sodium borohydride is added in portions.<sup>[2]</sup>
  - The reaction mixture is stirred at room temperature.<sup>[2]</sup>
  - Upon completion, the reaction is quenched with water and the product is extracted with ethyl acetate.<sup>[2]</sup>

- The combined organic layers are dried and concentrated to yield 3-(Benzyloxy)cyclobutanol.[2]

## Biological Activity and Applications

There is no specific information available in the searched literature regarding the biological activity or signaling pathways associated with **3-Benzylcyclobutanol**.

For 3-(Benzyloxy)cyclobutanol, its utility is primarily noted as a versatile intermediate in organic synthesis.[3] It is of interest in the development of pharmaceuticals, where the cyclobutane motif can be incorporated into drug candidates to modulate their biological activity and stability.[3] The benzyloxy group can also function as a protecting group for the alcohol functionality.[3] Additionally, it has been mentioned as a potential component in the synthesis of fragrances and other fine chemicals.[3] Some sources suggest its use as a radiolabeled compound for studying drug metabolism and its potential to inhibit DNA and protein synthesis in tumor cell lines in vitro.[4]

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